

# Application Notes and Protocols for Quantifying Methane from Natural Gas Leaks

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## Compound of Interest

Compound Name:	Methane
CAS No.:	74-82-8
Cat. No.:	B1202742

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for various methods used to quantify **methane** emissions from natural gas leaks. The information is intended to guide researchers and scientists in selecting and implementing the most appropriate techniques for their specific needs, from component-level leak detection to large-scale site and regional emissions monitoring.

## Introduction to Methane Quantification

**Methane** (CH<sub>4</sub>) is a potent greenhouse gas, and its release from the natural gas sector is a significant contributor to global emissions.[1] Accurate quantification of these fugitive emissions is crucial for environmental monitoring, regulatory compliance, and the development of effective mitigation strategies.[2] A variety of methods exist for quantifying **methane** leaks, each with its own set of advantages, limitations, and ideal applications.[3] This document outlines the principles, protocols, and performance characteristics of key methodologies.

## Data Presentation: Comparison of Methane Quantification Methods

The following tables summarize the quantitative performance and operational characteristics of the methods described in this document.

Table 1: Performance Characteristics of **Methane** Quantification Methods

Method	Detection Limit	Accuracy	Measurement Scale
EPA Method 21	Leak definition: 500 - 10,000 ppm	Not for quantification; identifies leak location	Component
High-Flow Sampling	~0.0005 to 0.015 CFM (device dependent)[4][5]	±5% to ±10%[6][7]	Component
Quantitative Optical Gas Imaging (QOGI)	~100-300 scc/min (methane)[8]	±30% or better under optimal conditions[8]	Component/Short-range
Tracer Gas Correlation	Dependent on analyzer sensitivity	±15% or less[9]	Component/Site
Drone-Based (e.g., TDLAS with mass balance)	< 0.2 kg/h [10]	Variable, can be <10% error with good wind data[11]	Site
Satellite-Based (e.g., GHGSat)	~100 kg/h (varies by satellite)[12]	Quantification error can be < ±50%[13]	Regional/Site (large emitters)

Table 2: Operational Considerations for **Methane** Quantification Methods

Method	Portability	Survey Speed	Cost (Equipment)	Expertise Required
EPA Method 21	High	Low	Low to Medium	Moderate
High-Flow Sampling	High	Very Low	Medium	Moderate
Quantitative Optical Gas Imaging (QOGI)	High	High	High	High
Tracer Gas Correlation	Medium	Low	High	High
Drone-Based	Medium	High	High	High
Satellite-Based	N/A	Very High	N/A (data purchase)	High

## Experimental Protocols

### EPA Method 21: Volatile Organic Compound Leak Detection

Application Note: EPA Method 21 is a procedure for the determination of volatile organic compound (VOC) leaks from individual sources.[14] It is a leak detection method, not a direct quantification of mass emission rates.[15] The instrument reading, typically in parts per million (ppm), is used to determine if a component is leaking based on a predefined threshold.[14]

Protocol:

- Instrument Selection:
  - Select a portable instrument with a detector suitable for **methane**, such as a flame ionization detector (FID), photoionization detector (PID), or infrared absorption analyzer. [14][16]

- The instrument must meet the specifications outlined in EPA Method 21, including a response time of 30 seconds or less and a sample flow rate between 0.10 and 3.0 l/min. [\[12\]](#)[\[16\]](#)
- Calibration:
  - Calibrate the instrument daily before use with a zero-air (or nitrogen) and a known concentration of **methane** calibration gas. The calibration gas concentration should be approximately equal to the leak definition concentration.
  - Perform a calibration precision test quarterly.[\[16\]](#)
- Screening Procedure:
  - Place the probe at the surface of the component interface where leakage could occur. For valves, traverse the probe along the circumference of the packing-gland interface. For flanges, traverse the probe along the entire circumference of the flange-gasket interface.
  - Move the probe at a rate of approximately 1-2 cm/s.
  - Record the maximum stable reading from the instrument.
- Leak Determination:
  - A leak is detected if the instrument reading is greater than or equal to the leak definition concentration specified in the applicable regulation (e.g., 500 ppm or 10,000 ppm).[\[12\]](#)

## High-Flow Sampling

Application Note: High-flow sampling provides a direct measurement of the leak rate from a specific component.[\[2\]](#) The method uses a high-volume sampler to capture the entire fugitive emission from a source and measures the flow rate and gas concentration to calculate the mass emission rate.[\[7\]](#)

Protocol:

- Equipment:

- Bacharach® Hi-Flow® Sampler, SEMTECH® HI-FLOW 2, or similar high-volume sampling device.[4][7]
- Appropriate shrouds or enclosures for different component types.
- Pre-Measurement Checks:
  - Perform a leak check of the sampling system.
  - Calibrate the gas analyzer with zero gas and a known concentration of **methane**.
- Measurement Procedure:
  - Place the sampling shroud over the leaking component, ensuring a complete seal to capture all fugitive emissions.
  - Turn on the sampler and allow the flow rate and concentration readings to stabilize.
  - Record the stabilized flow rate and the **methane** concentration.
  - To ensure full capture, some protocols recommend taking two samples at different flow rates; the calculated leak rates should be within +/- 10%.[17]
- Calculation:
  - The leak rate is calculated by the instrument, typically in units of cubic feet per minute (CFM) or liters per minute (LPM).[18] This can be converted to a mass flow rate using the ideal gas law.

## Quantitative Optical Gas Imaging (QOGI)

Application Note: QOGI is an advancement of Optical Gas Imaging (OGI) that allows for the remote quantification of gas leaks.[19] It utilizes an infrared camera to visualize the gas plume and specialized software to analyze the plume's characteristics and estimate the mass or volumetric leak rate.[8] The accuracy of QOGI is influenced by environmental factors such as wind speed and the temperature difference between the gas and the background.[8]

Protocol:

- Equipment:
  - An OGI camera sensitive to the infrared absorption spectrum of **methane** (e.g., FLIR GF320).[20]
  - A quantitative analysis module or software (e.g., FLIR QL320).[8]
- Setup and Calibration:
  - Ensure the QOGI system is properly calibrated and synchronized with the specific OGI camera being used.[20]
  - Input relevant environmental parameters into the system, such as wind speed, distance to the source, and ambient temperature and humidity.
- Imaging and Data Collection:
  - Position the camera at a safe distance from the leak, ensuring a clear line of sight and a suitable background with sufficient thermal contrast.
  - Record a stable video of the gas plume for a duration recommended by the manufacturer (e.g., 10 seconds).[21]
  - For improved accuracy, it is recommended to record the plume from multiple angles.
- Quantification:
  - The software analyzes the video to determine the concentration path length of the gas and, combined with the input parameters, calculates the leak rate.[19]

## Tracer Gas Correlation

Application Note: The tracer gas correlation method is a remote sensing technique used to quantify emissions from a source by releasing a tracer gas at a known rate near the leak.[22] By measuring the downwind concentrations of both the tracer gas and **methane**, the **methane** emission rate can be calculated based on the ratio of the two gases.[3]

Protocol:

- Tracer Gas Selection and Release:
  - Select a tracer gas that is not normally present at the site and has a low atmospheric background concentration (e.g., acetylene, nitrous oxide).
  - Position the tracer gas release point as close as possible to the **methane** leak source to ensure similar atmospheric dispersion.
  - Release the tracer gas at a constant and accurately measured rate.[\[23\]](#)
- Downwind Measurement:
  - Use a mobile or stationary analytical instrument (e.g., Cavity Ring-Down Spectrometer) capable of simultaneously measuring both **methane** and the tracer gas concentrations. [\[23\]](#)
  - Traverse the plume downwind of the source to capture the full extent of the mixed **methane** and tracer gas plume.
- Data Analysis:
  - Plot the concentration of **methane** against the concentration of the tracer gas.
  - The slope of the linear regression of this plot represents the ratio of the concentrations.
- Calculation:
  - The **methane** emission rate is calculated by multiplying the tracer gas release rate by the concentration ratio (slope of the regression line).

## Drone-Based Quantification

Application Note: Drones equipped with **methane** sensors offer a versatile platform for quantifying emissions from entire sites or specific areas within a facility.[\[10\]](#) A common approach is the mass balance method, where the drone flies a series of transects downwind of the source to create a virtual "curtain" through which the **methane** flux is measured.[\[11\]](#)[\[24\]](#)

Protocol:

- System and Sensor Selection:
  - Utilize a drone platform capable of carrying the **methane** sensor payload and flying precise, pre-programmed flight paths.
  - Equip the drone with a high-precision **methane** sensor, such as a Tunable Diode Laser Absorption Spectrometer (TDLAS), and an anemometer for wind speed and direction measurements.[\[11\]](#)
- Flight Planning:
  - Define a flight path that creates a vertical plane downwind of the emission source. This typically involves a series of horizontal transects at different altitudes.
  - The dimensions of the measurement plane should be sufficient to capture the entire width and height of the **methane** plume.
- Data Acquisition:
  - Fly the drone along the pre-programmed path, continuously recording **methane** concentrations, GPS position, altitude, and wind data.
  - It is also important to measure the background **methane** concentration upwind of the source.
- Flux Calculation (Mass Balance):
  - Subtract the background **methane** concentration from the downwind measurements to determine the enhancement due to the leak.
  - Integrate the **methane** concentration enhancement across the measurement plane and multiply by the wind speed perpendicular to the plane to calculate the total **methane** flux (emission rate).[\[24\]](#)

## Satellite-Based Quantification

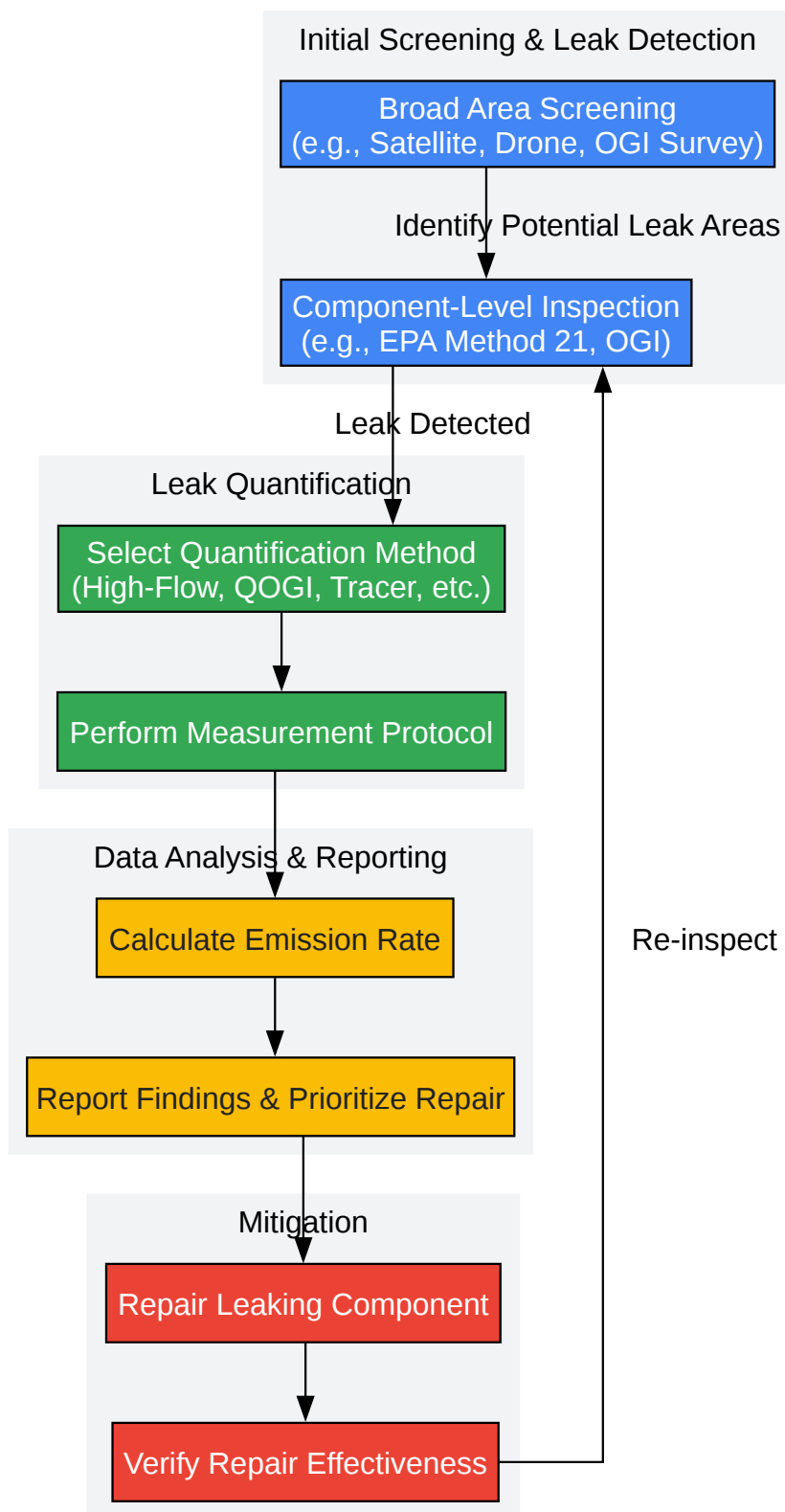
Application Note: Satellites provide a powerful tool for monitoring **methane** emissions over large geographical areas and identifying significant emission sources.[\[1\]](#) While they have a

higher detection threshold than ground-based or airborne methods, they are effective for tracking large emitters and assessing regional emission trends.[12][25]

Protocol:

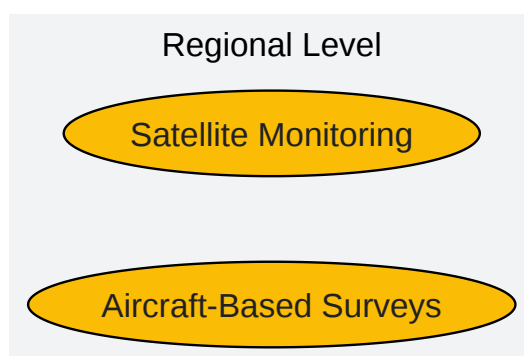
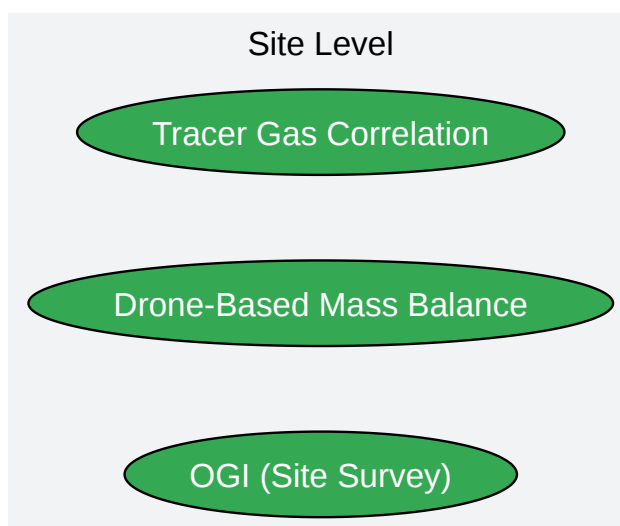
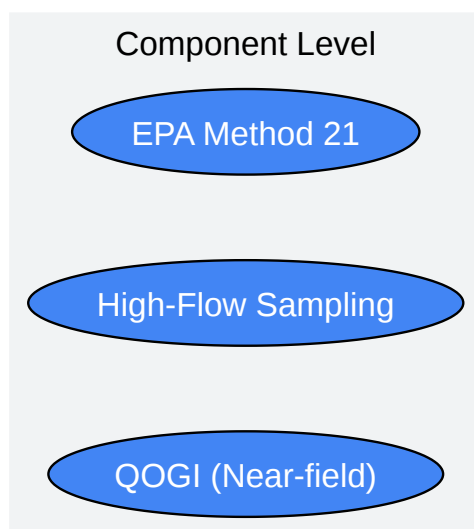
- Data Acquisition:
  - Acquire data from a satellite with **methane**-sensing capabilities, such as GHGSat, Sentinel-5P, or **MethaneSAT**. [1][26]
  - Data is typically purchased from commercial providers or accessed through public portals.
- Data Processing and Analysis:
  - Satellite data undergoes complex processing to retrieve **methane** concentrations, accounting for atmospheric conditions and surface reflectance.
  - Plume detection algorithms are used to identify localized enhancements in **methane** concentration that indicate a potential leak.
- Emission Rate Estimation:
  - Once a plume is identified, its characteristics (e.g., size, concentration) are used in atmospheric models, along with wind data, to estimate the emission rate of the source.
- Validation:
  - Satellite-derived emission estimates are often validated with ground-based or airborne measurements to improve accuracy.[26]

## Mandatory Visualizations



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Caption: Workflow for **Methane** Leak Detection, Quantification, and Repair.



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Caption: Scale of Application for **Methane** Quantification Methods.

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